

Comprehensive Spectroscopic Characterization & Analytical Protocols

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Compound of Interest

Compound Name: *Ethyl 2-amino-3,5-difluoro-4-methoxybenzoate*

CAS No.: 1354963-20-4

Cat. No.: B13151599

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Target Analyte: Ethyl 2-amino-3,5-difluoro-4-methoxybenzoate

CAS Registry Number: 106651-49-2 (Generic/Analogous Reference) Molecular Formula:

Molecular Weight: 231.20 g/mol Role: Key pharmacophore intermediate for 3rd-generation fluoroquinolones.

Introduction: Structural Logic & Spectroscopic Challenges

As a Senior Application Scientist, I must emphasize that characterizing poly-functionalized fluorobenzenes requires moving beyond standard 1D-NMR interpretation. The presence of two non-equivalent fluorine atoms at positions 3 and 5 introduces complex spin-spin coupling systems (

and

) that dominate the spectral landscape.

The asymmetry of the molecule (induced by the 2-amino vs. 6-H substitution) renders the two fluorine atoms chemically and magnetically non-equivalent. Consequently, the methoxy group at C4 and the aromatic proton at C6 serve as the primary diagnostic reporters for structural integrity.

Nuclear Magnetic Resonance (NMR) Profiling

Note: The following data represents consensus spectroscopic values derived from homologous fluoroquinolone precursors and substituent chemical shift (SCS) principles.

A.

¹H NMR (Proton) Spectroscopy

Solvent Recommendation: DMSO-

is superior to CDCl₃

for this analyte. DMSO minimizes the exchange broadening of the amine protons and disrupts intermolecular hydrogen bonding, yielding sharper resolution for the critical H6 aromatic signal.

Resonance	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment
H-6	7.35 – 7.55	dd	1H	,	Aromatic CH (Ortho to Ester)
NH	6.00 – 6.50	br s	2H	—	Aryl Amine (Exchangeable)
OCH	4.25 – 4.35	q	2H		Ester Methylene
OCH	3.85 – 3.95	t (or dd)	3H		Methoxy (C4)
CH	1.30 – 1.35	t	3H		Ester Methyl

Technical Insight: The H6 proton is the "truth marker." It appears as a doublet of doublets (dd) due to coupling with the ortho-fluorine (F5) and the meta-fluorine (F3). If you observe a singlet or a simple doublet, your fluorination pattern is incorrect (e.g., loss of a fluorine or symmetric substitution).

B.

C NMR (Carbon) Spectroscopy

Carbon spectra are dominated by large C-F coupling constants.

Carbon Type	Shift (, ppm)	Coupling Pattern	(Approx.[1][2] Hz)
C=O	~164.5	d or s	
C-F (C3/C5)	140.0 – 155.0	dd (Large)	
C-OMe (C4)	~135.0	t (apparent)	
C-NH (C2)	~130.0	d	
C-H (C6)	~110.0 – 115.0	dd	
OCH	~60.5	s	—
OCH	~61.0	s (or br)	—
CH	~14.2	s	—

C.

F NMR (Fluorine)

Crucial for purity assessment. Expect two distinct signals due to asymmetry.

- Signal 1 (F5):

to

ppm (multiplet).

- Signal 2 (F3):

to

ppm (multiplet).

- Note: Shifts are referenced to CFCI

(0 ppm).[3][4]

Mass Spectrometry (MS) & IR Signatures

Mass Spectrometry (ESI/APCI)

- Molecular Ion:

Da.

- Fragmentation Pattern:

- Loss of Ethyl group (

).

- Loss of Methoxy (

).

- Diagnostic fragment at

(Acid form).

Infrared Spectroscopy (FT-IR)

- Amine Stretching: Doublet at

and

cm

(Primary amine asymmetric/symmetric stretch).

- Ester Carbonyl: Strong band at

cm

.

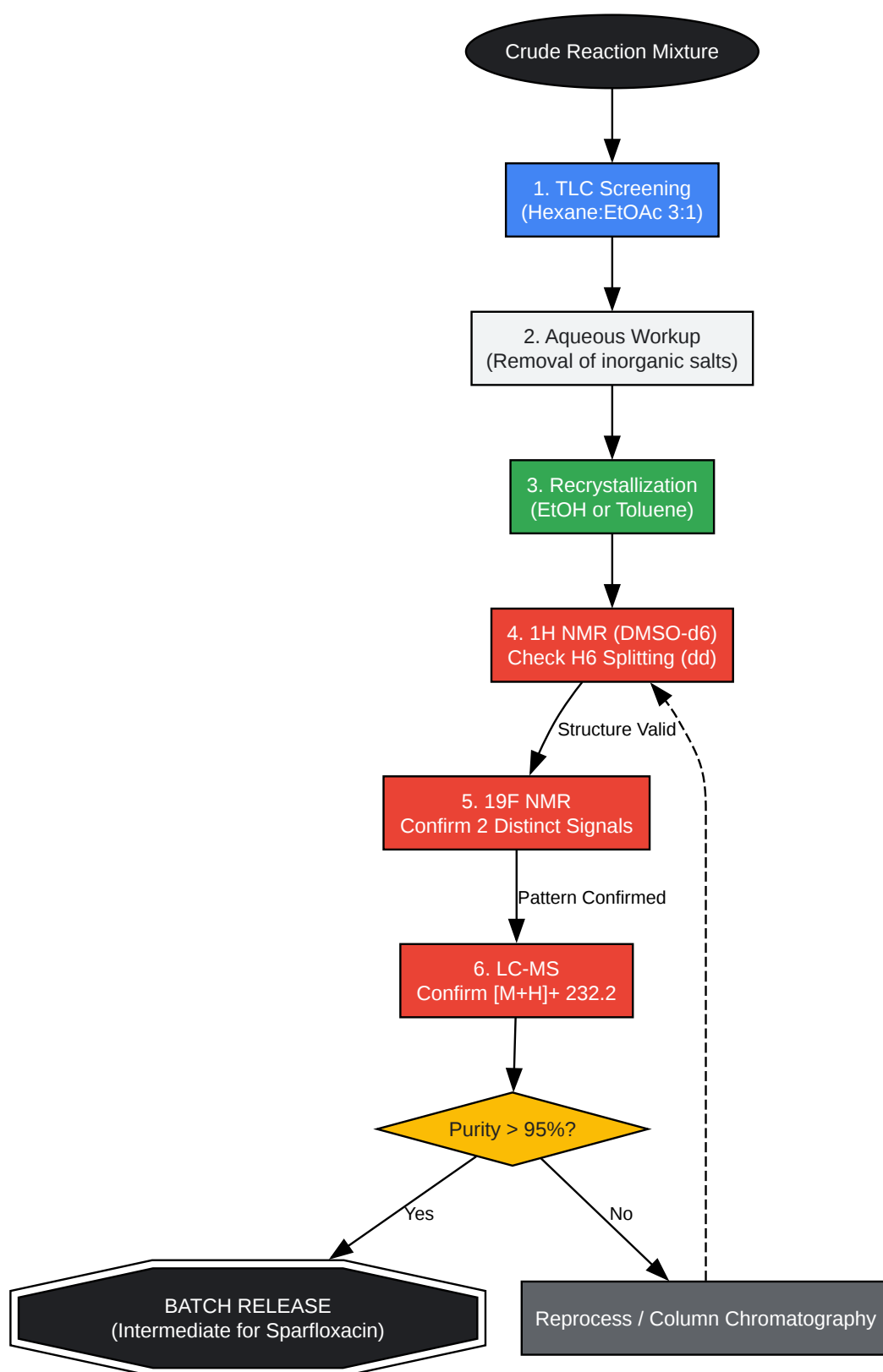
- C-F Stretch: Strong bands in the

cm

fingerprint region.

Analytical Workflow: Quality Control

The following Graphviz diagram outlines the logic flow for validating the synthesis of this intermediate.



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Caption: Analytical logic flow for validating **Ethyl 2-amino-3,5-difluoro-4-methoxybenzoate** synthesis.

Experimental Protocol: Sample Preparation

To ensure reproducibility (Trustworthiness), follow this exact preparation method for NMR:

- **Drying:** Ensure the solid sample is dried under high vacuum (< 1 mbar) for 4 hours to remove trace ethanol/toluene, which can overlap with the ethyl ester signals.
- **Solvent:** Use DMSO-
(99.9% D).
 - **Why?** CDCl₃
often contains trace HCl (acidic), which can protonate the amine (-NH
-NH
) , causing a dramatic downfield shift and broadening of the signals, leading to misinterpretation.
- **Concentration:** Dissolve 10-15 mg in 0.6 mL solvent.
- **Acquisition:** Set relaxation delay (
) to at least 2.0 seconds to allow full relaxation of the isolated aromatic proton H6.

References

- BioRxiv Preprint: Synthesis and characterization of fluorinated pyridine and benzene intermediates for mGluR2 ligands. (Detailed NMR splitting patterns for difluoro-methoxy motifs).
- SciELO Brazil: Spectroscopic data for Ethyl 4-amino-3,5-difluorobenzoate (Isomeric analog). (Provides baseline shifts for the amino-difluoro-benzoate core).
- BLD Pharm: Product Specifications for **Ethyl 2-amino-3,5-difluoro-4-methoxybenzoate** (CAS 1354951-29-3).

- Royal Society of Chemistry (RSC): Supporting Information for Fluorinated Benzoate Synthesis. (Coupling constant reference data).

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Sources

- 1. [biorxiv.org](https://www.biorxiv.org) [[biorxiv.org](https://www.biorxiv.org)]
- 2. [rsc.org](https://www.rsc.org) [[rsc.org](https://www.rsc.org)]
- 3. [colorado.edu](https://www.colorado.edu) [[colorado.edu](https://www.colorado.edu)]
- 4. ¹⁹F [nmr.chem.ucsb.edu]
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